

An In-depth Technical Guide to 2-(5-Mercaptotetrazole-1-yl)ethanol

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Compound of Interest

Compound Name: 2-(5-Mercaptotetrazole-1-yl)ethanol

Cat. No.: B113457

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CAS Number: 56610-81-2

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **2-(5-Mercaptotetrazole-1-yl)ethanol**, a heterocyclic organic compound of interest in pharmaceutical synthesis and materials science. It covers the compound's physicochemical properties, synthesis protocols, known applications, and potential biological significance, presented in a format tailored for a scientific audience.

Physicochemical and Computed Properties

2-(5-Mercaptotetrazole-1-yl)ethanol, also known as 1-(2-Hydroxyethyl)-1H-tetrazole-5-thiol, is a white to off-white solid at room temperature.^{[1][2]} Its structure features a tetrazole ring substituted with a hydroxyethyl group at the N1 position and a thiol group at the C5 position. The presence of these functional groups makes it a versatile intermediate in organic synthesis.^[3]

Quantitative data for the compound are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₃ H ₆ N ₄ OS	[1][4]
Molecular Weight	146.17 g/mol	[1][4]
Appearance	White to Off-White Solid/Crystalline Powder	[1][2][5]
Melting Point	132-139 °C	[1][2]
Boiling Point (Predicted)	221.4 ± 42.0 °C	[1][3]
Density (Predicted)	1.76 ± 0.1 g/cm ³	[1][3]
pKa (Predicted)	14.20 ± 0.10	[1]
XLogP3 (Computed)	-0.6	[4]
Solubility	DMSO (Slightly), Methanol (Slightly)	[1]
Storage Temperature	2-8°C, under inert gas (Nitrogen or Argon)	[1][5]

Synthesis and Experimental Protocols

The synthesis of **2-(5-Mercaptotetrazole-1-yl)ethanol** can be achieved through several routes. A common strategy involves the cyclization of a precursor molecule, followed by deprotection if necessary.

This protocol is adapted from a known procedure for the synthesis of 1-(2-hydroxyethyl)-1H-tetrazole-5-thiol.[6] It involves the acid-catalyzed removal of a tert-butyl ether protecting group from a precursor.

Materials:

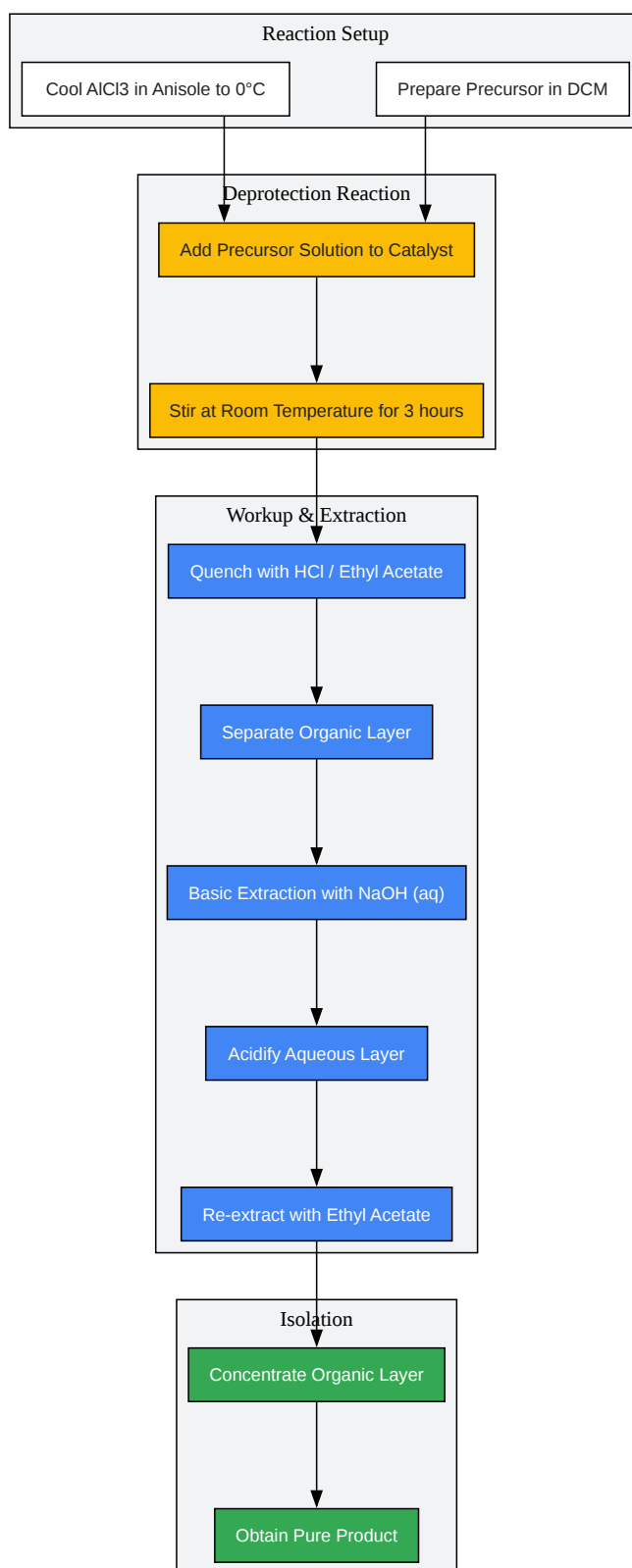
- 1-(2-t-butoxyethyl)-1H-tetrazole-5-thiol
- Aluminum chloride (AlCl₃)

- Anisole
- Dichloromethane (DCM)
- 3N Hydrochloric acid (HCl)
- Ethyl acetate
- 5% Sodium hydroxide (NaOH) aqueous solution

Procedure:

- Cool a solution of aluminum chloride (0.2 g) in anisole (1 ml) to 0°C.
- Add a solution of 1-(2-t-butoxyethyl)-1H-tetrazole-5-thiol (0.202 g) in dichloromethane (2 ml) to the cooled mixture.
- Stir the reaction mixture at room temperature for 3 hours.
- Pour the reaction mixture into a separation funnel containing 3N hydrochloric acid (10 ml) and ethyl acetate (20 ml).
- Shake the funnel and separate the organic layer.
- Extract the organic layer with an aqueous 5% sodium hydroxide solution.
- Acidify the aqueous extract with hydrochloric acid.
- Extract the acidified aqueous layer again with ethyl acetate.
- Concentrate the final organic extract under reduced pressure to yield the product, 1-(2-hydroxyethyl)-1H-tetrazole-5-thiol.^[6]
- The product can be further purified by recrystallization.

The logical flow of this experimental process is visualized below.



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Caption: Workflow for the synthesis of **2-(5-Mercaptotetrazole-1-yl)ethanol**.

Applications and Areas of Research

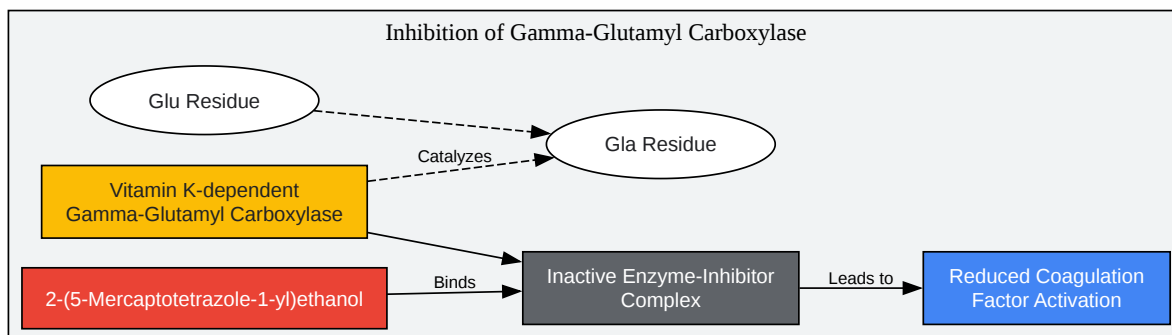
This compound serves as a key building block and intermediate in several fields.

- **Pharmaceutical Synthesis:** It is used as an intermediate in the preparation of the beta-lactam antibiotic Flomoxef and is also one of its metabolites.[1][7] The tetrazole ring is a well-known bioisostere for the carboxylic acid group, a feature often exploited in drug design to improve metabolic stability and pharmacokinetic properties.[8][9][10]
- **Medicinal Chemistry:** Derivatives of tetrazole have shown a vast range of biological activities, including antiviral, anticancer, anti-inflammatory, and antibacterial actions.[11][12] Specifically, **2-(5-Mercaptotetrazole-1-yl)ethanol** has been noted for its potential vitamin K-dependent glutamylcarboxylase inhibitory activity.[1][7]
- **Coordination Chemistry:** The thiol group and nitrogen atoms of the tetrazole ring are excellent coordinating sites for metal ions. The compound has been used as a ligand (Hhmt) to synthesize two-dimensional copper(I) coordination polymers, demonstrating its utility in creating novel metal-organic structures.[13]
- **Materials Science:** Tetrazole derivatives are investigated for use in materials such as rocket propellants and gas generators due to their high nitrogen content and energetic properties.[8] They have also been explored as corrosion inhibitors.[5]

Biological Significance and Potential Pathways

While specific signaling pathway interactions for this compound are not extensively documented, its known biological activities provide a basis for hypothetical mechanisms of action. Its role as a vitamin K-dependent glutamylcarboxylase inhibitor is particularly noteworthy for drug development professionals.

Vitamin K-dependent gamma-glutamyl carboxylase is a crucial enzyme in the blood coagulation cascade, responsible for the post-translational modification of glutamate (Glu) residues to gamma-carboxyglutamate (Gla) on clotting factor precursors. Inhibition of this enzyme can lead to an anticoagulant effect. The diagram below illustrates the logical relationship of this inhibition.



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Caption: Hypothetical inhibition of the vitamin K-dependent carboxylation cycle.

Safety and Handling

2-(5-Mercaptotetrazole-1-yl)ethanol is classified as an irritant.[1] Users should consult the full Safety Data Sheet (SDS) before handling.

- Hazard Codes: F (Flammable), Xn (Harmful), Xi (Irritant), T (Toxic).[1][5]
- Risk Statements: R11 (Highly flammable), R20/21/22 (Harmful by inhalation, in contact with skin and if swallowed), R36/37/38 (Irritating to eyes, respiratory system and skin).[1][5]
- Safety Statements: S26 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice), S36/37/39 (Wear suitable protective clothing, gloves and eye/face protection), S45 (In case of accident or if you feel unwell, seek medical advice immediately). [5]

This guide consolidates available technical information on **2-(5-Mercaptotetrazole-1-yl)ethanol** to support ongoing research and development efforts.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(5-Mercaptotetrazole-1-yl)ethanol]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b113457#2-5-mercaptotetrazole-1-yl-ethanol-cas-number-56610-81-2>

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